

physical and chemical properties of 3-Bromophenylacetic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Bromophenylacetic acid

Cat. No.: B142816

[Get Quote](#)

An In-depth Technical Guide to 3-Bromophenylacetic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromophenylacetic acid, a halo-substituted phenylacetic acid derivative, is a versatile building block in organic synthesis with significant applications in the pharmaceutical and chemical industries. Its unique chemical structure, featuring a bromine atom on the phenyl ring and a carboxylic acid functional group, allows for a variety of chemical transformations, making it a valuable intermediate in the synthesis of complex molecules. This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, reactivity, and applications of **3-Bromophenylacetic acid**.

Core Physical and Chemical Properties

3-Bromophenylacetic acid is a white crystalline powder or needle-like solid at room temperature.^[1] Its key physical and chemical properties are summarized in the tables below.

Table 1: General and Physical Properties

Property	Value	Reference(s)
IUPAC Name	2-(3-bromophenyl)acetic acid	[2]
Synonyms	m-Bromophenylacetic acid, 3-Bromobenzeneacetic acid	[3][4]
CAS Number	1878-67-7	[1]
Molecular Formula	C ₈ H ₇ BrO ₂	[1]
Molecular Weight	215.04 g/mol	[1]
Appearance	White/Crystalline Powder or Needles	[1]
Melting Point	98-102 °C	[1]
Boiling Point	252.95 °C (rough estimate)	[1]
Density	1.5313 g/cm ³ (rough estimate)	[1]
Solubility	Soluble in DMSO, Methanol	[1]
pKa	4.12 ± 0.10 (Predicted)	[1]

Table 2: Spectroscopic Data

Spectroscopy	Data	Reference(s)
¹ H NMR	(400 MHz, CDCl ₃) δ 7.47 - 7.39 (m, 2H), 7.24 - 7.17 (m, 2H), 3.63 (s, 2H)	[1]
¹³ C NMR	Spectral data available	[5]
Infrared (IR)	Spectral data available	[6]
Mass Spectrometry (MS)	Key fragments (m/z): 169, 171, 214, 216, 91	[2]

Synthesis and Reactivity

Synthesis

A common method for the synthesis of **3-Bromophenylacetic acid** involves the Willgerodt-Kindler reaction followed by hydrolysis. A detailed experimental protocol is described below.

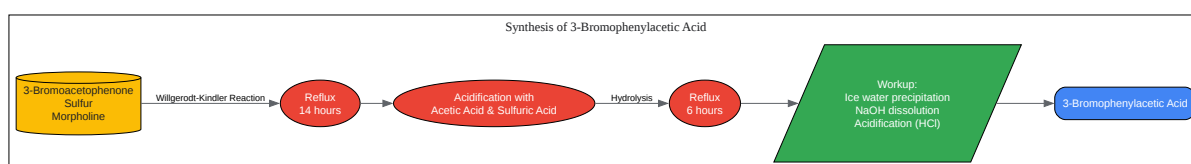
Materials:

- 3-Bromoacetophenone
- Sulfur
- Morpholine
- Glacial acetic acid
- Concentrated sulfuric acid
- 20% aqueous sodium hydroxide solution
- 2M hydrochloric acid
- Ice

Procedure:

- In a 1000 mL three-necked flask, add 24g (0.75 mol) of sublimed sulfur, 100g (0.5 mol) of 3-bromoacetophenone, and 65.4g (0.75 mol) of morpholine.
- Stir the mixture at reflux for 14 hours.
- Cool the reaction mixture to 20-30 °C.
- While stirring, add a solution of 260 mL of glacial acetic acid, 75 mL of distilled water, and 52 mL of concentrated sulfuric acid.
- Continue refluxing the mixture for an additional 6 hours.
- Pour the reaction mixture into ice water and stir until a brown solid precipitates.
- Filter the solid and dissolve it in 300 mL of 20% aqueous sodium hydroxide solution.

- Filter the solution to remove any insoluble impurities.
- Place the filtrate in an ice bath and acidify with 2M hydrochloric acid to a pH of 1-2 to induce crystallization.
- Filter the resulting solid, and dry at 60 °C to yield **3-Bromophenylacetic acid** (yield: 92.3%).



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **3-Bromophenylacetic acid**.

Reactivity

The chemical reactivity of **3-Bromophenylacetic acid** is characterized by its two main functional groups: the carboxylic acid and the aryl bromide. The carboxylic acid can undergo typical reactions such as esterification and amidation. The bromine atom on the aromatic ring is particularly useful for carbon-carbon bond-forming reactions, most notably the Suzuki coupling.

The Suzuki coupling is a palladium-catalyzed cross-coupling reaction between an organoboron compound and an organohalide. This reaction is a powerful tool for the synthesis of biaryl compounds. **3-Bromophenylacetic acid** can be coupled with various arylboronic acids to generate a diverse range of derivatives.

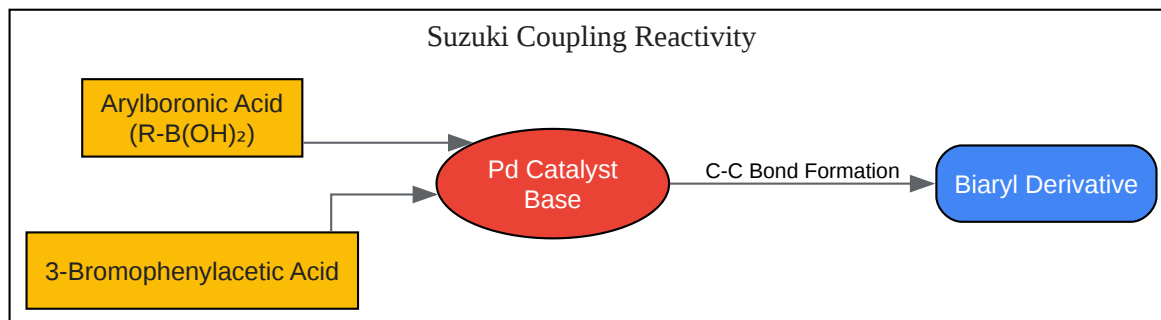
Materials:

- **3-Bromophenylacetic acid**

- Arylboronic acid
- Palladium catalyst (e.g., Pd(PPh₃)₄, PdCl₂(dppf))
- Base (e.g., K₂CO₃, Cs₂CO₃)
- Solvent (e.g., Toluene/Water, Dioxane/Water)

Procedure:

- In a reaction vessel, combine **3-Bromophenylacetic acid** (1.0 mmol), the desired arylboronic acid (1.2-1.5 mmol), the palladium catalyst (1-5 mol%), and the base (2-3 mmol).
- Evacuate and backfill the vessel with an inert gas (e.g., Argon or Nitrogen).
- Add the degassed solvent system.
- Heat the reaction mixture with vigorous stirring (typically 80-100 °C).
- Monitor the reaction progress using an appropriate technique (e.g., TLC, LC-MS).
- Upon completion, cool the reaction to room temperature.
- Perform an aqueous workup: dilute with an organic solvent (e.g., ethyl acetate), wash with water and brine, and dry the organic layer over an anhydrous salt (e.g., Na₂SO₄).
- Concentrate the organic phase under reduced pressure.
- Purify the crude product by flash column chromatography or recrystallization to obtain the desired biaryl derivative.



[Click to download full resolution via product page](#)

Caption: General scheme of the Suzuki coupling reaction.

Applications in Drug Development and Research

3-Bromophenylacetic acid serves as a crucial intermediate in the synthesis of various pharmaceutical compounds.[3] Its derivatives have been investigated for a range of biological activities. For instance, it has been used in the preparation of compounds with potential kinase inhibitory activity.[7] Furthermore, it has been shown to inhibit penicillin biosynthetic enzymes, highlighting its relevance in the field of antibiotics.[3] The anti-oxidative properties of this compound also contribute to its utility in medicinal chemistry research.[3]

Safety and Handling

3-Bromophenylacetic acid is classified as an irritant.[3] It is important to handle this chemical with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area or a fume hood to avoid inhalation of dust. In case of contact with skin or eyes, rinse immediately with plenty of water. For detailed safety information, refer to the Safety Data Sheet (SDS).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. (3-Bromophenyl)acetic acid | C₈H₇BrO₂ | CID 74653 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Cas 1878-67-7,3-Bromophenylacetic acid | lookchem [lookchem.com]
- 4. 2-(3-BROMOPHENYL)ACETIC ACID | CAS 1878-67-7 [matrix-fine-chemicals.com]
- 5. spectrabase.com [spectrabase.com]
- 6. 3-Bromophenylacetic acid [webbook.nist.gov]
- 7. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [physical and chemical properties of 3-Bromophenylacetic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b142816#physical-and-chemical-properties-of-3-bromophenylacetic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com